

5-(Benzyloxy)-2-nitrophenylacetic Acid solubility data

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Compound of Interest

Compound Name: 5-(Benzyloxy)-2-nitrophenylacetic Acid
Cat. No.: B8809382

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An In-Depth Technical Guide to the Solubility Profile of **5-(Benzyloxy)-2-nitrophenylacetic Acid**

Authored by: A Senior Application Scientist

Abstract

5-(Benzyloxy)-2-nitrophenylacetic acid is a synthetic intermediate whose utility in research and development is fundamentally governed by its physicochemical properties, most notably its solubility. This guide provides a comprehensive framework for understanding and determining the solubility of this compound. In the absence of extensive public data, we present a detailed, experience-driven approach for researchers, scientists, and drug development professionals to establish a robust solubility profile. This document moves beyond theoretical discussion to provide actionable experimental protocols, explain the causality behind methodological choices, and offer insights into the interpretation of results, thereby empowering researchers to effectively utilize this compound in their workflows.

Introduction: The Critical Role of Solubility

In the landscape of chemical synthesis and drug discovery, understanding a compound's solubility is a non-negotiable prerequisite for success. Solubility dictates the feasibility of reaction conditions, dictates formulation strategies, and critically influences a compound's bioavailability. For a molecule like **5-(Benzyloxy)-2-nitrophenylacetic acid**, with its distinct functional groups, a thorough understanding of its solubility in various solvent systems is paramount for its application as a building block or intermediate.

This guide addresses the current information gap by providing a first-principles approach to solubility determination. We will dissect the molecule's structure to predict its behavior and provide a validated, step-by-step protocol for empirical measurement.

Physicochemical Characterization and Predicted Solubility

A molecule's structure is the primary determinant of its solubility. **5-(Benzyloxy)-2-nitrophenylacetic acid** possesses several key functional groups that create a complex solubility profile:

- **Carboxylic Acid (-COOH):** This acidic group is ionizable. At a pH below its pKa, it will be protonated and less polar. As the pH increases above its pKa, it will deprotonate to form a carboxylate salt (-COO⁻), which is significantly more polar and will dramatically increase aqueous solubility.
- **Nitro Group (-NO₂):** A strongly electron-withdrawing and polar group, which can participate in dipole-dipole interactions.
- **Benzyloxy Group (-OCH₂Ph):** A large, non-polar, and hydrophobic moiety. This group is expected to dominate the molecule's behavior in non-polar organic solvents and significantly limit its solubility in aqueous solutions at neutral or acidic pH.

Predicted Behavior: Based on this structure, we can predict that the compound will exhibit poor solubility in neutral water but will have significantly enhanced solubility in basic aqueous solutions (e.g., sodium bicarbonate, sodium hydroxide) due to salt formation. Its large non-polar surface area suggests good solubility in many common organic solvents like Dichloromethane (DCM), Ethyl Acetate (EtOAc), and Tetrahydrofuran (THF).

Table 1: Key Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₃ NO ₅	PubChem
Molecular Weight	287.27 g/mol	PubChem
Appearance	Pale yellow to yellow crystalline powder	Typical for nitrophenylacetic acid derivatives
Predicted pKa	~3.5 - 4.5 (Estimated for carboxylic acid)	Based on similar structures

Experimental Protocol: Isothermal Shake-Flask Solubility Assay

To obtain reliable and reproducible solubility data, the isothermal shake-flask method is the gold standard. This method measures the equilibrium solubility of a compound in a specific solvent at a controlled temperature.

Core Principle: Excess solid compound is agitated in a solvent for a sufficient period to reach equilibrium. The saturated solution is then filtered to remove undissolved solid, and the concentration of the dissolved compound in the filtrate is determined analytically.

Materials and Equipment

- **5-(Benzyloxy)-2-nitrophenylacetic Acid** (solid)
- Selected solvents (e.g., Water, pH 7.4 Phosphate Buffer, 0.1 M HCl, 0.1 M NaOH, Methanol, Ethanol, Acetonitrile, THF, DCM)
- Analytical balance
- Scintillation vials or glass test tubes with screw caps
- Orbital shaker with temperature control
- Syringe filters (0.22 μ m, PTFE or other solvent-compatible material)

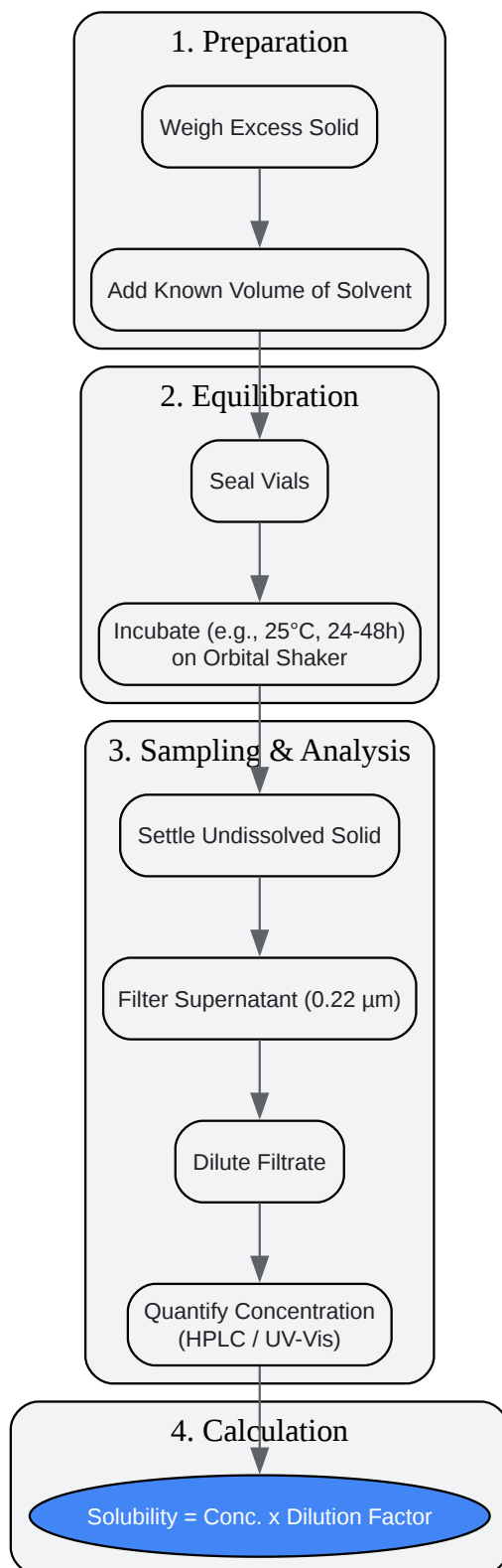
- Syringes
- HPLC or UV-Vis Spectrophotometer for concentration analysis
- Calibrated pH meter

Step-by-Step Methodology

- Preparation: Add an excess amount of solid **5-(Benzyloxy)-2-nitrophenylacetic acid** to a series of vials. "Excess" means enough solid should remain undissolved at the end of the experiment. A starting point of ~10 mg of solid per 1 mL of solvent is typically sufficient.
- Solvent Addition: Accurately pipette a known volume (e.g., 2.0 mL) of each selected solvent into the corresponding vials.
- Equilibration: Seal the vials tightly and place them on an orbital shaker set to a constant temperature (e.g., 25 °C) and agitation speed (e.g., 150 rpm). Allow the samples to equilibrate for at least 24 hours. A 48-hour period is often preferred to ensure equilibrium is reached, especially for poorly soluble compounds.
- Phase Separation: After equilibration, let the vials stand undisturbed for at least 2 hours to allow the excess solid to settle. This step is crucial to prevent clogging the filter.
- Sample Collection and Filtration: Carefully draw the supernatant (the clear liquid above the solid) into a syringe. Attach a 0.22 µm syringe filter and discard the first 0.2-0.3 mL of filtrate to saturate the filter membrane and avoid adsorption effects. Collect the remaining filtrate into a clean analysis vial.
- Dilution: Accurately dilute the filtrate with a suitable solvent to bring the concentration within the linear range of the analytical instrument. The mobile phase is often a good choice for HPLC analysis.
- Quantification: Analyze the concentration of the diluted filtrate using a pre-calibrated HPLC or UV-Vis method.
- Calculation: Calculate the original solubility using the measured concentration and the dilution factor.

Solubility (mg/mL) = Measured Concentration (mg/mL) x Dilution Factor

Workflow Diagram



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Caption: Isothermal Shake-Flask Solubility Determination Workflow.

Factors Influencing Solubility: A Deeper Dive

Understanding the theoretical factors that govern solubility allows for rational solvent selection and troubleshooting.

- **pH:** As predicted, pH is the most critical factor for aqueous solubility. The ionization of the carboxylic acid at $\text{pH} > \text{pKa}$ will drastically increase solubility. Experiments should be conducted across a range of pH values (e.g., pH 2, pH 5, pH 7.4, pH 9) to generate a complete profile.
- **Temperature:** For most solids, solubility increases with temperature. However, this relationship must be determined empirically as some compounds can exhibit retrograde solubility. Conducting the shake-flask assay at different temperatures (e.g., 4 °C, 25 °C, 37 °C) can provide valuable thermodynamic data.
- **Solvent Polarity:** The "like dissolves like" principle is a useful guide. The non-polar benzyloxy group suggests solubility in less polar organic solvents, while the polar nitro and carboxylic acid groups will interact with polar solvents. A range of solvents with varying polarity should be tested.

Table 2: Template for Recording Solubility Data

Solvent System	Temperature (°C)	pH (for aqueous)	Measured Solubility (mg/mL)	Measured Solubility (mM)	Notes / Observations
Water	25	~6-7			
0.1 M HCl	25	~1.0			
pH 7.4 PBS	25	7.4			
0.1 M NaOH	25	~13.0			
Methanol	25	NA			
Acetonitrile	25	NA			
Dichloromethane (DCM)	25	NA			

Conclusion and Best Practices

Determining the solubility of **5-(Benzyloxy)-2-nitrophenylacetic acid** is a straightforward process when a systematic and validated approach is employed. The isothermal shake-flask method provides the most reliable data for establishing an equilibrium solubility profile. The key to success lies in meticulous execution: ensuring excess solid is used, allowing sufficient time for equilibration, and employing a validated analytical method for quantification. The structural features of the molecule—most notably its ionizable carboxylic acid and large hydrophobic benzyloxy group—predict a pH-dependent aqueous solubility and good solubility in many organic solvents. By empirically confirming these predictions, researchers can confidently design subsequent experiments, formulate solutions, and advance their research and development objectives.

References

- PubChem Compound Summary for **5-(Benzyloxy)-2-nitrophenylacetic acid**. National Center for Biotechnology Information. [[Link](#)]
- Brouwers, J., Brewster, M.E., & Augustijns, P. (2009). Systematic Investigation of Shake-Flask- and Potentiometric-Based Methods for Solubility Determination. *Journal of*

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